

Application Notes and Protocols for Anhydrous Strontium Isopropoxide

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Compound of Interest

Compound Name: *Strontium isopropoxide*

Cat. No.: *B1588740*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling and storage of anhydrous **strontium isopropoxide**. Due to its reactive nature, adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the material.

Product Information and Physical Properties

Anhydrous **strontium isopropoxide**, with the chemical formula $\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2$, is a moisture-sensitive and flammable solid.[1] It is crucial to prevent its exposure to atmospheric moisture and sources of ignition.

| Property | Value | References |
|------------------|--|------------|
| Chemical Formula | $\text{C}_6\text{H}_{14}\text{O}_2\text{Sr}$ | [1][2] |
| Molecular Weight | 205.79 g/mol | [1] |
| Appearance | Crystalline powder | |
| Melting Point | 130°C (decomposes) | [3] |
| Solubility | Soluble in isopropanol | [3] |
| Purity | Typically $\geq 96\%$ | [2] |

Hazard Identification and Safety Precautions

Strontium isopropoxide is classified as a hazardous material with the following primary concerns:

- **Flammable Solid:** It is a flammable solid and may self-heat in large quantities, potentially leading to fire.[1]
- **Corrosive:** Causes severe skin burns and eye damage upon contact.[1][4]
- **Moisture Sensitive:** Reacts with moisture, which can affect its chemical integrity and potentially lead to the release of flammable isopropanol vapor.[5]

Personal Protective Equipment (PPE): When handling anhydrous **strontium isopropoxide**, the following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles or a face shield.[4]
- **Skin Protection:** Flame-retardant lab coat and chemically resistant gloves (e.g., nitrile).[4]
- **Respiratory Protection:** In case of dust formation, a NIOSH/MSHA approved respirator with a particulate filter is necessary.[4]

Work should always be conducted in a well-ventilated chemical fume hood.[4] An eyewash station and safety shower must be readily accessible.[5]

Experimental Protocols

Storage Protocol

Proper storage is essential to maintain the anhydrous nature of **strontium isopropoxide**.

- **Inert Atmosphere:** Store the container under a dry, inert atmosphere such as argon or nitrogen.[6]
- **Sealed Containers:** Keep the container tightly sealed.[4][5][7] Many suppliers provide this reagent in Sure/Seal™ bottles, which are designed for handling air- and moisture-sensitive materials.[8]

- Location: Store in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[4][6] A desiccator or a glovebox is a suitable storage environment.[9]
- Compatibility: Store away from incompatible materials, such as strong oxidizing agents.[5]

Handling and Dispensing Protocol

All manipulations of anhydrous **strontium isopropoxide** should be performed under an inert atmosphere to prevent exposure to air and moisture. A glovebox or Schlenk line setup is required.[10][11]

Materials:

- Anhydrous **strontium isopropoxide** in a sealed container
- Glovebox or Schlenk line with a supply of dry, inert gas (argon or nitrogen)
- Dry, clean glassware (oven-dried and cooled under vacuum or in a desiccator)[12]
- Spatula (dry and clean)
- Weighing boat or container (tared)
- Anhydrous solvent (if making a solution)
- Syringes and needles (oven-dried)[8]

Procedure using a Glovebox:

- Preparation: Ensure the glovebox has a dry, inert atmosphere (low oxygen and moisture levels).
- Transfer Materials: Introduce the sealed container of **strontium isopropoxide**, clean and dry glassware, spatula, and other necessary equipment into the glovebox antechamber.
- Purge Antechamber: Evacuate and refill the antechamber with inert gas multiple times to remove atmospheric contaminants.
- Dispensing:

- Inside the glovebox, carefully open the container of **strontium isopropoxide**.
- Using a clean, dry spatula, dispense the desired amount of the powder into a tared weighing container.
- Promptly and securely reseal the main container of **strontium isopropoxide**.
- Use in Reaction: The weighed **strontium isopropoxide** can now be added to the reaction vessel within the glovebox.
- Cleanup: Clean any spills within the glovebox immediately. Remove all waste materials through the antechamber following proper procedures.

Procedure using a Schlenk Line:

- Glassware Preparation: Assemble the necessary Schlenk glassware (e.g., flask, filter funnel) and dry it thoroughly by heating under vacuum.^[12] Allow the glassware to cool to room temperature under a positive pressure of inert gas.
- Inert Atmosphere: Connect the Schlenk flask containing a stir bar to the Schlenk line and purge with inert gas.
- Dispensing:
 - Briefly remove the stopper from the Schlenk flask while maintaining a positive flow of inert gas to prevent air ingress.
 - Quickly add the desired amount of **strontium isopropoxide** to the flask.
 - Immediately reseal the flask and purge again with inert gas.
- Solvent Addition: If preparing a solution, add the anhydrous solvent via a cannula or a dry syringe through a septum.^[8]

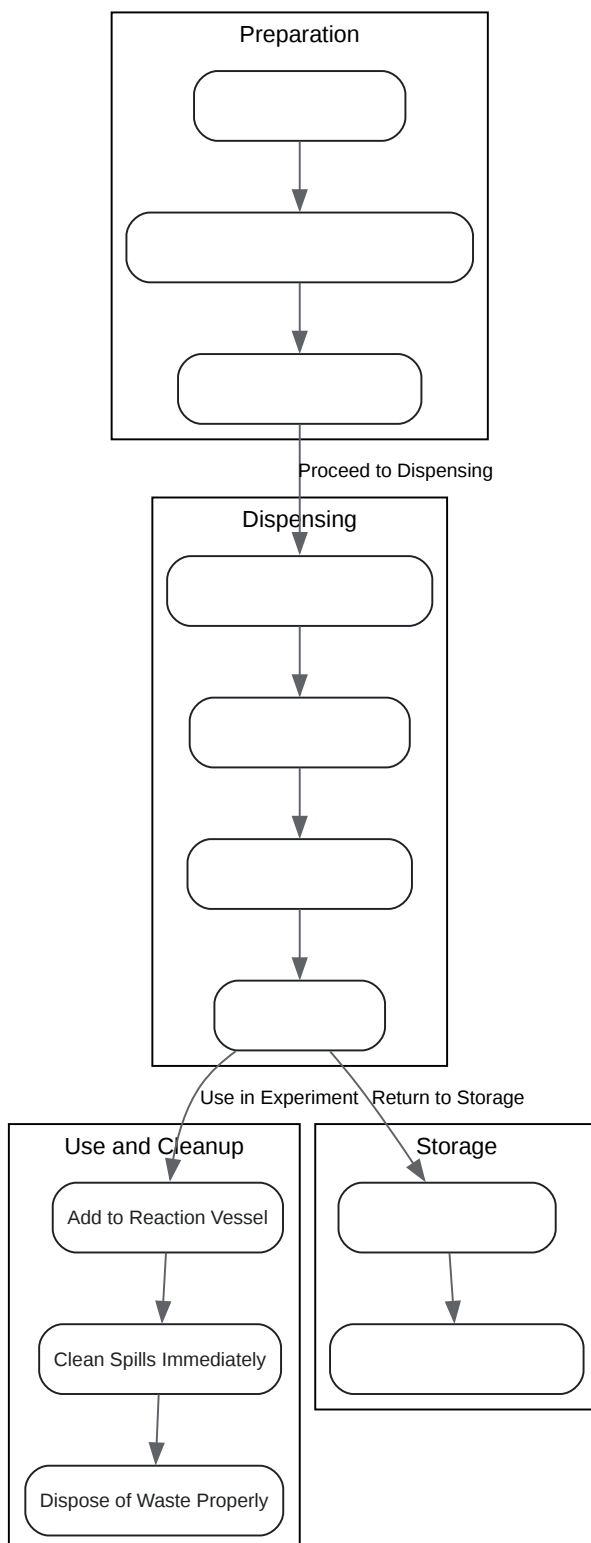
Waste Disposal

Dispose of **strontium isopropoxide** and any contaminated materials in accordance with local, state, and federal regulations.^[4] Due to its reactivity, it should not be disposed of in regular

waste streams. Contact your institution's environmental health and safety department for specific guidance.

Visualized Workflow for Handling

Workflow for Handling Anhydrous Strontium Isopropoxide

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